

Reconstituting and Storing 5-FAM-PDM6 Stock Solutions: A Detailed Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This application note provides a comprehensive protocol for the reconstitution and storage of 5-FAM-PDM6, a fluorescently-labeled peptide probe utilized in MDM2-binding assays. Adherence to these guidelines is crucial for maintaining the integrity, stability, and performance of the peptide in downstream applications.

Product Information

5-FAM-PDM6 is a bioactive peptide conjugated with 5-Carboxyfluorescein (5-FAM), a green fluorescent dye. This probe is a valuable tool for studying the interaction between the p53 tumor suppressor and its negative regulator, MDM2.

Chemical and Physical Properties

Property	Value	
Full Sequence	5-FAM-{βAla}-{βAla}-Phe-Met-Aib-{pTyr}-(6-Cl- L-Trp)-Glu-{Ac3c}-Leu-Asn-NH2[1][2]	
Molecular Weight	~1784.23 g/mol [1]	
Appearance	Light yellow to yellow solid[1]	
Excitation Wavelength (λex)	~494 nm[2]	
Emission Wavelength (λem)	~521 nm[2]	



Reconstitution of Lyophilized 5-FAM-PDM6

Proper reconstitution of the lyophilized peptide is critical for its solubility and activity. The choice of solvent depends on the physicochemical properties of the peptide. Based on its amino acid sequence, 5-FAM-PDM6 is a relatively hydrophobic peptide.

Recommended Solvent:

High-purity, anhydrous Dimethyl Sulfoxide (DMSO) is the recommended solvent for creating a concentrated stock solution.

Protocol for Reconstitution:

- Equilibrate the Vial: Before opening, allow the vial of lyophilized 5-FAM-PDM6 to warm to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture, which can affect the stability of the peptide.
- Centrifuge: Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- Add Solvent: Carefully add the calculated volume of anhydrous DMSO to the vial to achieve the desired stock solution concentration (e.g., 1 mM or 10 mM).
- Dissolve the Peptide: Gently vortex or pipette the solution up and down to ensure the peptide is completely dissolved. Sonication in a water bath for short periods (1-2 minutes) can be used to aid dissolution if necessary, but avoid excessive heating.
- Visual Inspection: Visually inspect the solution to ensure there are no visible particulates.

Storage of 5-FAM-PDM6 Stock Solutions

Proper storage is essential to prevent degradation and maintain the fluorescent properties of the 5-FAM-PDM6 stock solution.

Storage Conditions Summary



Storage Type	Temperature	Duration	Key Considerations
Short-Term	-20°C	Up to 1 month[1]	Aliquot to avoid freeze-thaw cycles. Protect from light.
Long-Term	-80°C	Up to 6 months[1]	Aliquot to avoid freeze-thaw cycles. Protect from light.

Detailed Storage Protocol:

- Aliquot: To avoid repeated freeze-thaw cycles, which can degrade the peptide and the fluorescent dye, aliquot the stock solution into smaller, single-use volumes in low-proteinbinding microcentrifuge tubes.
- Protect from Light: 5-FAM is a light-sensitive fluorophore. Wrap the storage vials in aluminum foil or use amber-colored tubes to protect the stock solution from light.
- Freezing: Flash-freeze the aliquots in liquid nitrogen or a dry ice/ethanol bath before transferring them to the appropriate freezer for storage.
- Thawing: When ready to use, thaw an aliquot rapidly in a room temperature water bath and keep it on ice, protected from light, until use. Avoid prolonged exposure to room temperature.

Experimental Workflow

The following diagram illustrates the key steps for reconstituting and storing 5-FAM-PDM6 stock solutions.



Reconstitution Equilibrate vial to room temperature Centrifuge vial Add anhydrous DMSO Vortex/sonicate to dissolve Storage Aliquot into single-use tubes Protect from light Store at -20°C (short-term) or -80°C (long-term) Usage Thaw aliquot quickly

Workflow for 5-FAM-PDM6 Stock Solution Preparation and Storage

Click to download full resolution via product page

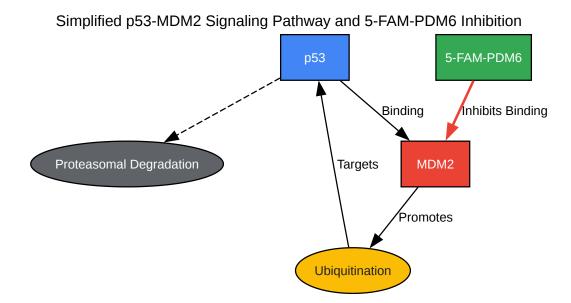
Use in experiment

5-FAM-PDM6 Reconstitution and Storage Workflow



Signaling Pathway Context

5-FAM-PDM6 is designed to competitively inhibit the interaction between p53 and MDM2. The binding of p53 to MDM2 leads to the ubiquitination and subsequent proteasomal degradation of p53. By occupying the p53-binding pocket on MDM2, 5-FAM-PDM6 can be used to study the disruption of this interaction, which is a key therapeutic strategy in oncology.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 5-FAM-PMDM6 1 mg [anaspec.com]







 To cite this document: BenchChem. [Reconstituting and Storing 5-FAM-PDM6 Stock Solutions: A Detailed Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15137275#reconstituting-and-storing-5-fam-pmdm6-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com